

Osoresnontrine Stability & Storage Specifications

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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The table below summarizes the key stability and storage information for **Osoresnontrine** based on supplier data and general pharmaceutical guidelines.

Parameter	Specification / Recommendation
Recommended Long-Term Storage	-20°C [1] [2]
Physical Form	Solid powder [1] [2]
Purity	>98% [1] [2]
Shelf Life	>3 years when stored properly [2]
Solubility	Soluble in DMSO to >100 mM [1] [2]
Stock Solution Storage	0 - 4°C for short-term (days to weeks); -20°C for long-term (months) [2]
Shipping Condition	Ambient temperature (as a non-hazardous chemical) [2]

Frequently Asked Questions & Troubleshooting

Here are answers to common questions and solutions to potential problems you might encounter in the lab.

Q1: What is the recommended storage condition for Osoresnontrine powder, and why?

- **Answer:** The recommended long-term storage condition for the solid powder is **-20°C** [1] [2]. This low temperature minimizes the rate of chemical degradation, helping to maintain the compound's stability and purity over its stated shelf life of more than three years [2].

Q2: How should I prepare and store stock solutions of Osoresnontrine?

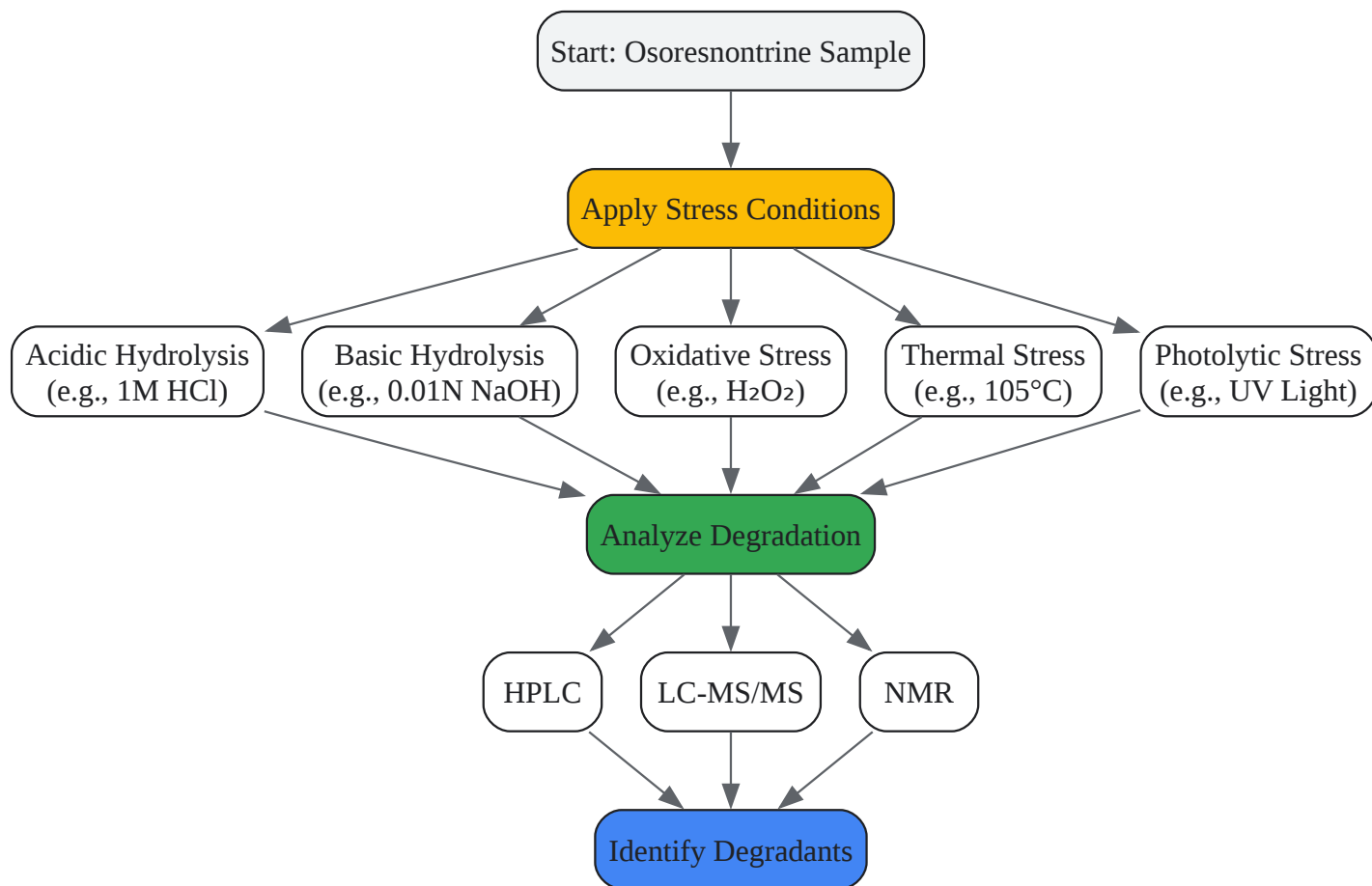
- **Answer:**
 - Dissolve the powder in DMSO to prepare stock solutions (e.g., 100 mM) [1] [2].
 - For short-term use (days to weeks), the stock solution can be stored at **0 - 4°C**.
 - For long-term storage (months to years), it is best to keep aliquots at **-20°C** [2]. Repeated freeze-thaw cycles should be minimized, so preparing single-use aliquots is advisable.

Q3: My experimental results are inconsistent. Could degraded Osoresnontrine be the cause?

- **Answer:** Yes, compound degradation is a common source of variability. To troubleshoot:
 - **Verify Storage Conditions:** Confirm that the powder and stock solutions have been stored at the recommended temperatures.
 - **Check Timeframes:** Note how long the stock solution has been stored, especially at 4°C. Use freshly prepared solutions from powder for critical experiments.
 - **Inspect Visually:** Before use, visually inspect the solution for any signs of precipitation or color change.
 - **Run a Control Assay:** If possible, compare a new batch of the compound with the old one in a parallel bioassay to check for potency loss.

Q4: Are there any stability data for Osoresnontrine under various stress conditions?

- **Answer:** The search results do not provide specific forced degradation studies for **Osoresnontrine**. However, the general principles of conducting such studies are well-established in the pharmaceutical industry and can guide your own investigation if needed [3] [4]. The workflow involves stressing the compound and then analyzing it, as illustrated below.



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Detailed Protocol: Forced Degradation Study

This protocol, adapted from general pharmaceutical practices and research on other drug substances [3] [4], provides a methodology to investigate the intrinsic stability of **Osoresnontrine**.

1. Objective: To understand the stability profile of **Osoresnontrine** by subjecting it to various stress conditions and identifying the resulting degradation products.

2. Materials and Equipment:

- **Osoresnontrine** powder

- HPLC system with a C18 column and UV/PDA detector [3]
- High-Resolution Mass Spectrometer (HR-MS) [4]
- Chemicals: Hydrochloric acid (HCl, 1M), Sodium hydroxide (NaOH, 0.01N - 1M), Hydrogen peroxide (H₂O₂, 0.3% - 3%) [3] [4]
- Thermostatic oven and photostability chamber [3]

3. Procedure:

- **Sample Preparation:** Prepare a stock solution of **Osoresnontrine** in a suitable solvent (e.g., water or a mixture with organic solvent) at a concentration of ~1-5 mg/mL [3] [4].
- **Stress Conditions:**
 - **Acidic Hydrolysis:** Mix the stock solution with an equal volume of 1M HCl. Store at 40-60°C and sample at intervals (e.g., 24, 48, 72 hours) [3].
 - **Basic Hydrolysis:** Mix the stock solution with an equal volume of 0.01N or 1M NaOH. Store at 40-60°C and sample at intervals [3] [4].
 - **Oxidative Degradation:** Mix the stock solution with hydrogen peroxide (final concentration 0.3%-3%). Keep at room temperature and sample over several hours [3] [4].
 - **Thermal Degradation:** Expose the solid powder to dry heat (e.g., 105°C) in a thin layer for up to 15 days, sampling periodically [3] [4].
 - **Photolytic Degradation:** Expose solid powder and/or solution to a light source that simulates UV and visible light (as per ICH Q1B guidelines) for specified durations [4].
- **Analysis:**
 - Neutralize the hydrolytic samples after stress.
 - Analyze all samples using HPLC-UV and LC-HRMS.
 - Compare chromatograms of stressed samples with a fresh control to detect and quantify degradation products.
 - Use HRMS and MS/MS fragmentation patterns to propose structures for the major degradants [4].

I hope this technical support center provides a solid foundation for your work with **Osoresnontrine**.

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References

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